

Methods to confirm ARD-266 is causing proteasomal degradation

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Compound of Interest

Compound Name: ARD-266

Cat. No.: B1192141

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ARD-266 Technical Support Center

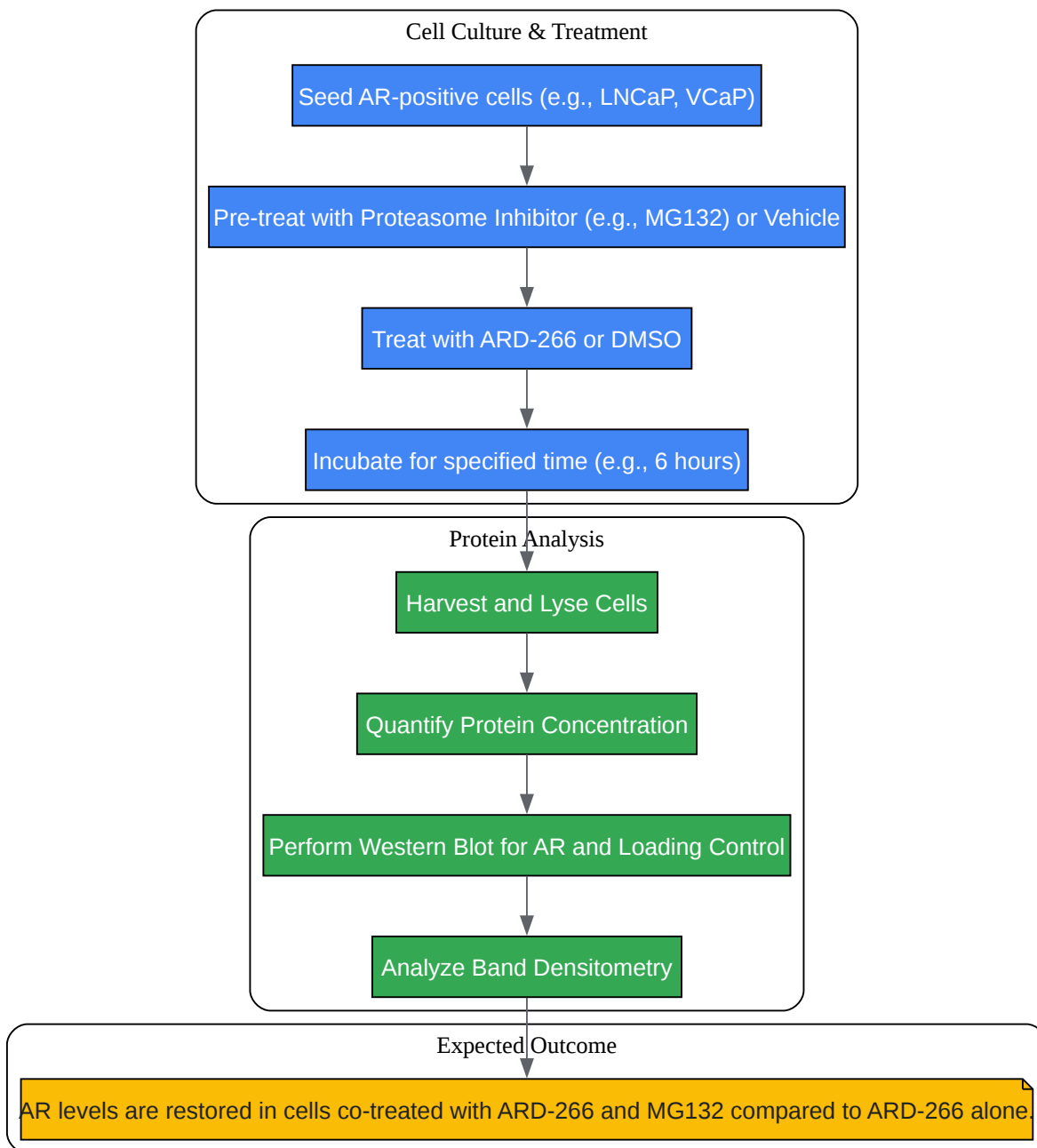
Welcome to the technical support center for **ARD-266**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers in confirming the proteasomal degradation mechanism of the Androgen Receptor (AR) induced by **ARD-266**.

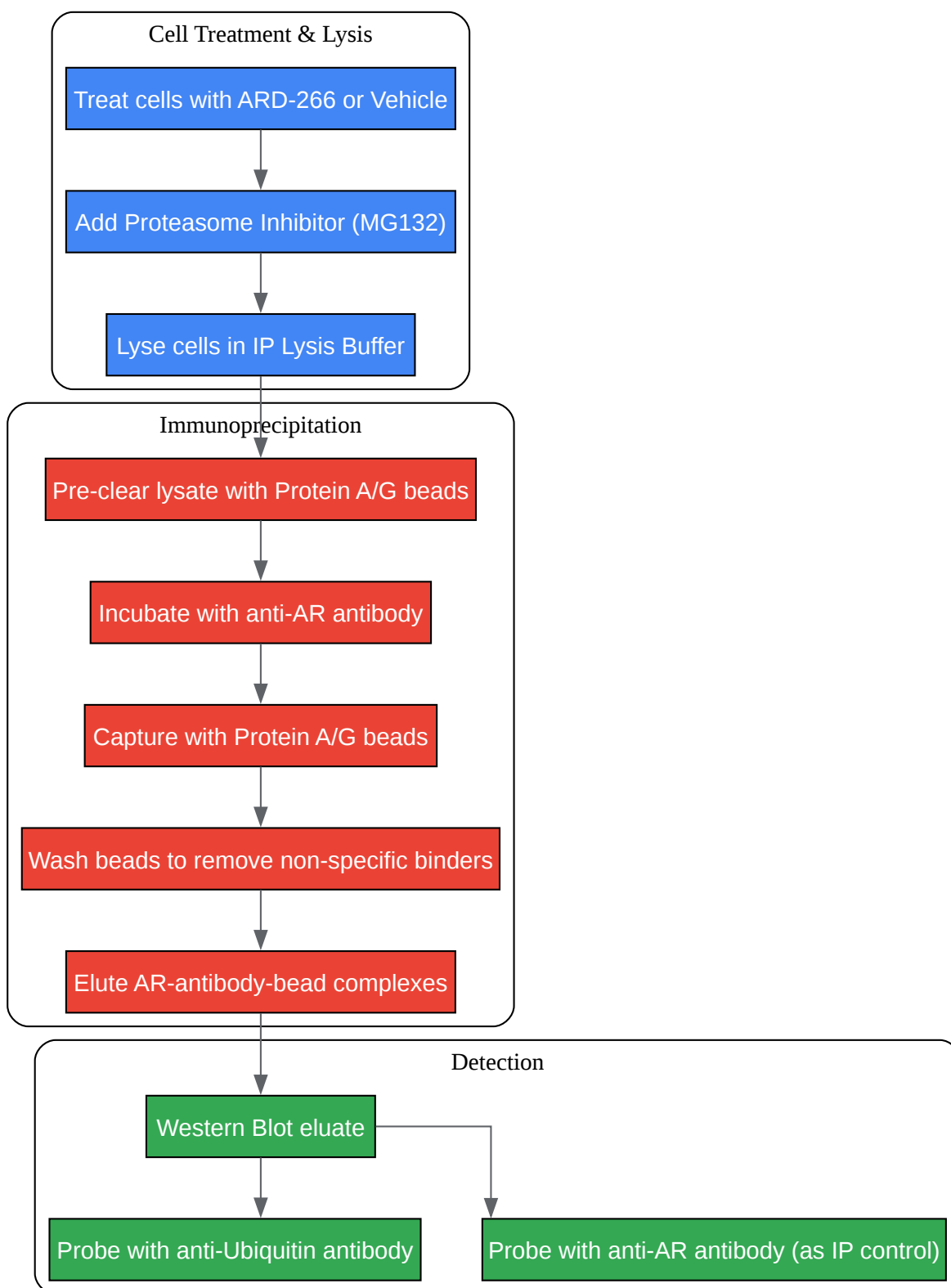
Frequently Asked Questions (FAQs)

Q1: How can I confirm that ARD-266-induced AR degradation is dependent on the proteasome?

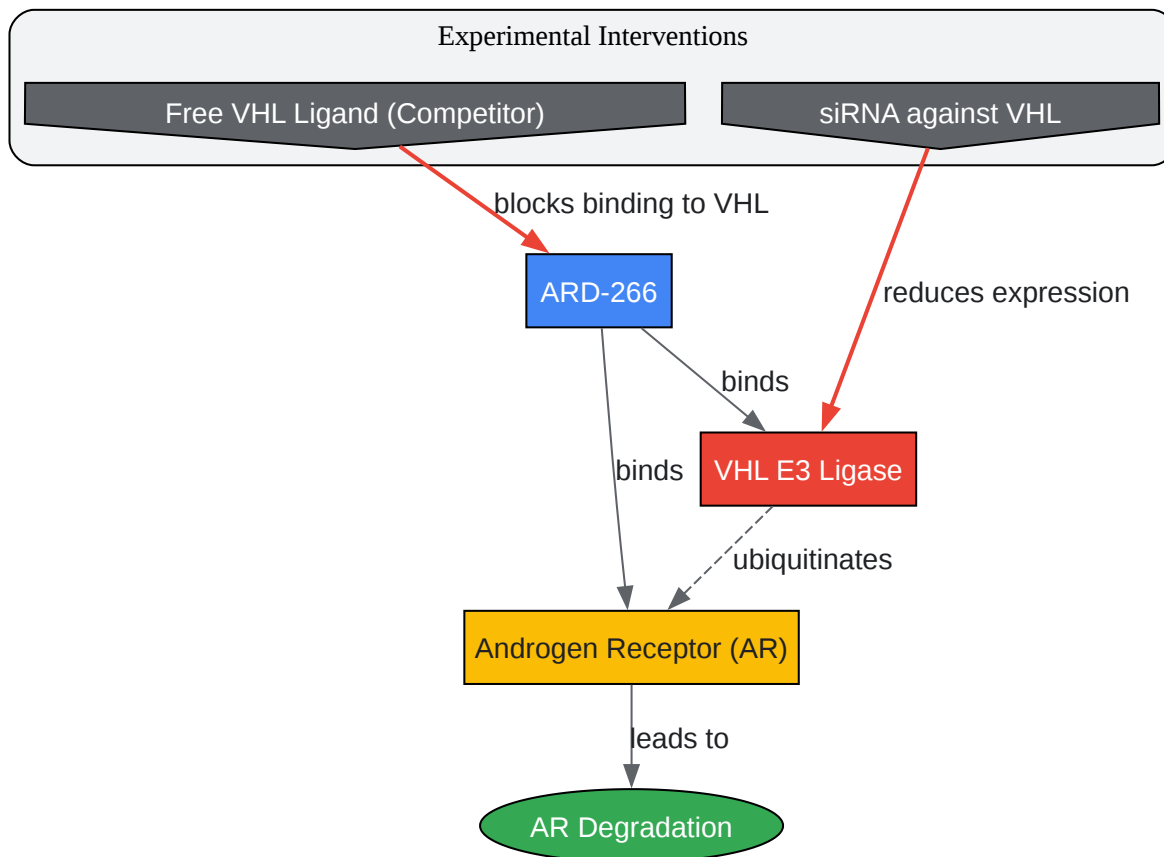
A1: To confirm that the degradation of the Androgen Receptor (AR) by **ARD-266** is mediated by the proteasome, you should perform a proteasome inhibitor rescue experiment. The rationale is that if **ARD-266** directs AR to the proteasome for degradation, then inhibiting the proteasome's function should prevent this degradation and "rescue" the AR protein levels.^{[1][2]} A common and potent proteasome inhibitor used for this purpose is MG132.

Experimental Workflow: Proteasome Inhibitor Rescue Assay









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References

- 1. Probe ARD-266 | Chemical Probes Portal [chemicalprobes.org]
- 2. researchgate.net [researchgate.net]

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